

# Biotin-PEG8-acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Biotin-PEG8-acid*

Cat. No.: *B1192322*

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This guide provides an in-depth analysis of the structure, properties, and applications of **Biotin-PEG8-acid**, a heterobifunctional linker widely utilized in biotechnology and pharmaceutical research. We will explore its molecular architecture, detail its physicochemical characteristics, and provide standardized protocols for its application in bioconjugation.

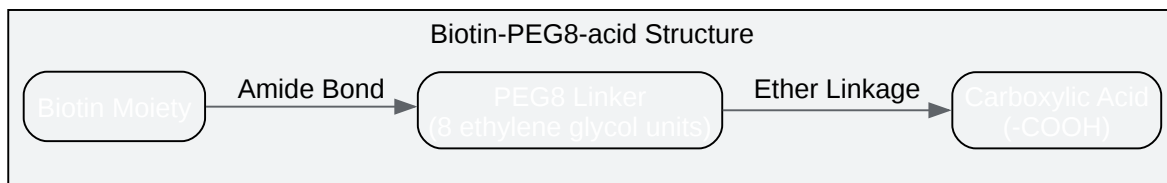
## Core Structure Analysis

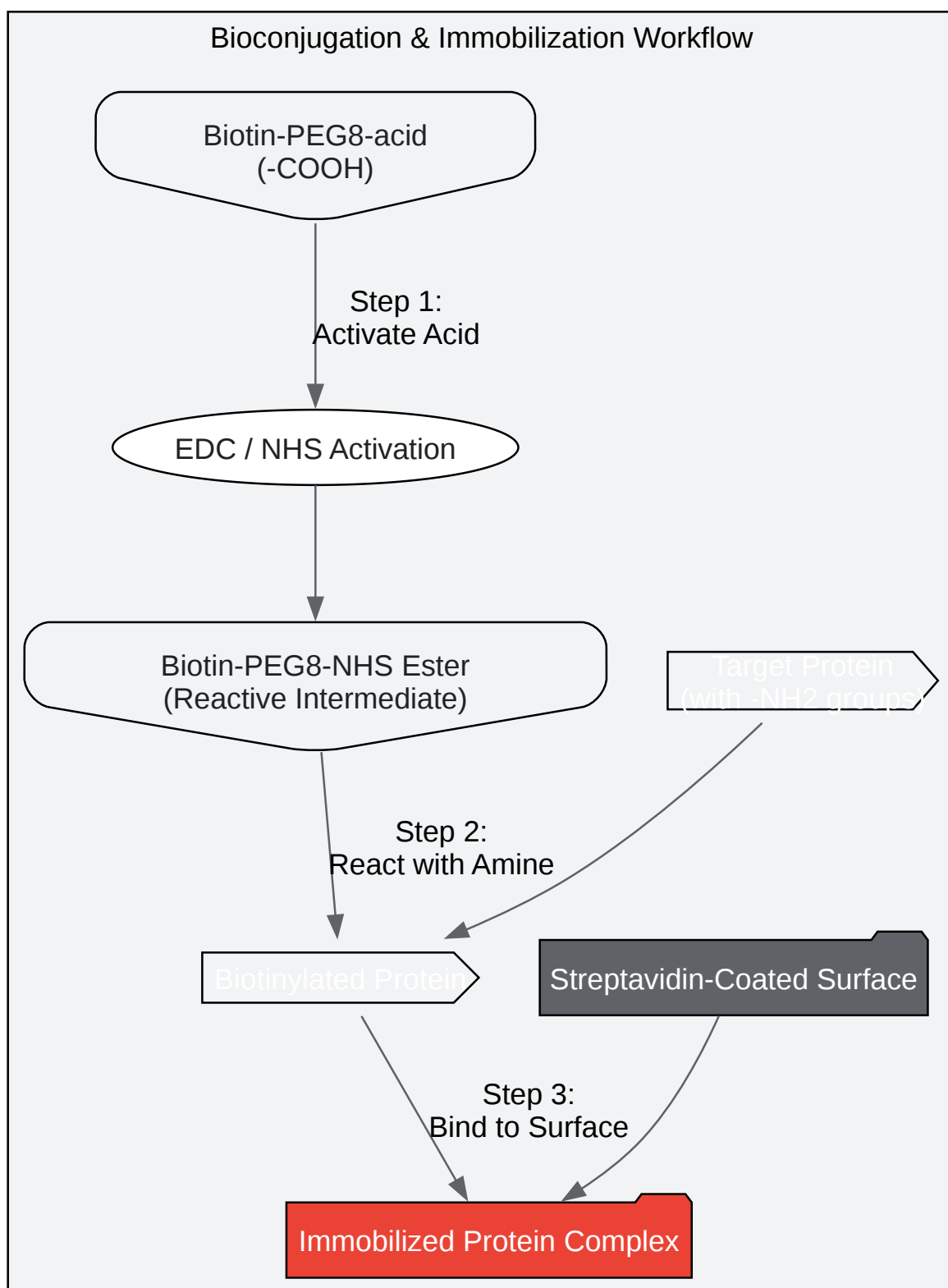
**Biotin-PEG8-acid** is a versatile molecule composed of three distinct functional components: a biotin moiety, a hydrophilic polyethylene glycol (PEG) spacer, and a terminal carboxylic acid group.<sup>[1]</sup> This trifunctional architecture makes it an invaluable tool for linking biomolecules.

- **Biotin Moiety:** This is Vitamin H (or B7), a water-soluble B-vitamin.<sup>[2]</sup> Its critical function in a research context stems from its exceptionally high and specific binding affinity for avidin and streptavidin proteins.<sup>[3][4]</sup> This interaction is one of the strongest non-covalent bonds known in nature, making it ideal for detection, purification, and immobilization applications.
- **Polyethylene Glycol (PEG) Spacer (PEG8):** The central part of the molecule consists of eight repeating ethylene glycol units. This PEG linker serves several crucial purposes. It increases the overall hydrophilicity and water solubility of the molecule and any conjugate it is attached to.<sup>[3]</sup> This property is particularly beneficial for preventing the aggregation of biotinylated proteins and reducing non-specific binding. The length of the PEG spacer also provides spatial separation between the biotin group and the conjugated molecule, minimizing steric

hindrance and ensuring that the biotin remains accessible for binding to avidin or streptavidin.

- **Terminal Carboxylic Acid (-COOH):** This functional group is located at the terminus of the PEG chain, opposite the biotin moiety. The carboxylic acid is a versatile reactive handle for covalent conjugation, most commonly with primary amine groups found in proteins (e.g., the side chain of lysine residues) and other biomolecules.





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